Application Notes and Protocols for Azulene Derivatives in Research

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Compound of Interest

Compound Name:	*septazulen*
CAS No.:	*119336-00-4*
Cat. No.:	*B1167655*

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Topic: Guaiazulene as a Representative Azulene Derivative for Research Use

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The following information is intended for research purposes only and does not constitute medical advice. "**Septazulen**" is a trade name for pharmaceutical products containing other active ingredients and is not a recognized research chemical. These application notes focus on Guaiazulene, a well-characterized azulene derivative with significant research interest, as a proxy for the user's query.

Introduction

Guaiazulene (1,4-dimethyl-7-isopropylazulene) is a bicyclic, non-benzenoid aromatic hydrocarbon, a derivative of azulene, naturally found in chamomile, guaiac wood, and other plants.[1][2] It is known for its characteristic blue-violet color and has garnered significant attention in the scientific community for its diverse biological activities, including anti-inflammatory, antioxidant, antimicrobial, and antitumor properties.[3][4] These properties make

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Guaiazulene a compelling compound for investigation in various therapeutic areas, particularly in dermatology and oncology.[3][5]

Physicochemical Properties and Formulation

Property	Value	Reference
Molecular Formula	$C_{15}H_{18}$	
Molecular Weight	198.30 g/mol	
Appearance	Dark blue crystalline solid	[6]
Solubility	Soluble in organic solvents (e.g., DMSO, ethanol), insoluble in water	
Storage	Store at 2-8°C, protected from light and air	

Formulation for In Vitro Research:

For cell-based assays, a stock solution of Guaiazulene is typically prepared in dimethyl sulfoxide (DMSO) at a concentration of 10-20 mM. This stock solution can then be further diluted in the appropriate cell culture medium to achieve the desired final concentrations for experiments. It is crucial to include a vehicle control (medium with the same final concentration of DMSO) in all experiments to account for any potential effects of the solvent.

Biological Activities and Mechanism of Action

Guaiazulene exhibits a range of biological effects, with its anti-inflammatory and antioxidant activities being the most extensively studied.[3]

- Anti-inflammatory Activity: Guaiazulene is believed to exert its anti-inflammatory effects through the inhibition of pro-inflammatory enzymes like cyclooxygenase-2 (COX-2), which is involved in prostaglandin synthesis.[7] It can also modulate the production of inflammatory cytokines.[7]

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- Antioxidant Activity: The compound acts as a free radical scavenger, protecting cells from oxidative stress.[6]
- Antimicrobial and Antifungal Activity: Guaiazulene has demonstrated inhibitory effects against various bacteria and fungi.[6]
- Anticancer Activity: Research suggests that Guaiazulene can induce apoptosis and inhibit the proliferation of certain cancer cell lines.[1]

The following diagram illustrates the proposed anti-inflammatory signaling pathway of Guaiazulene.

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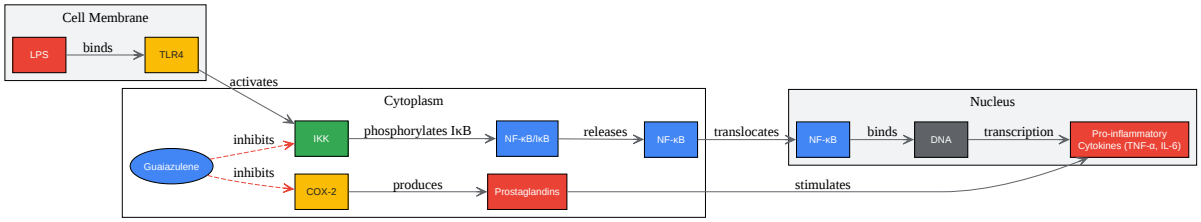

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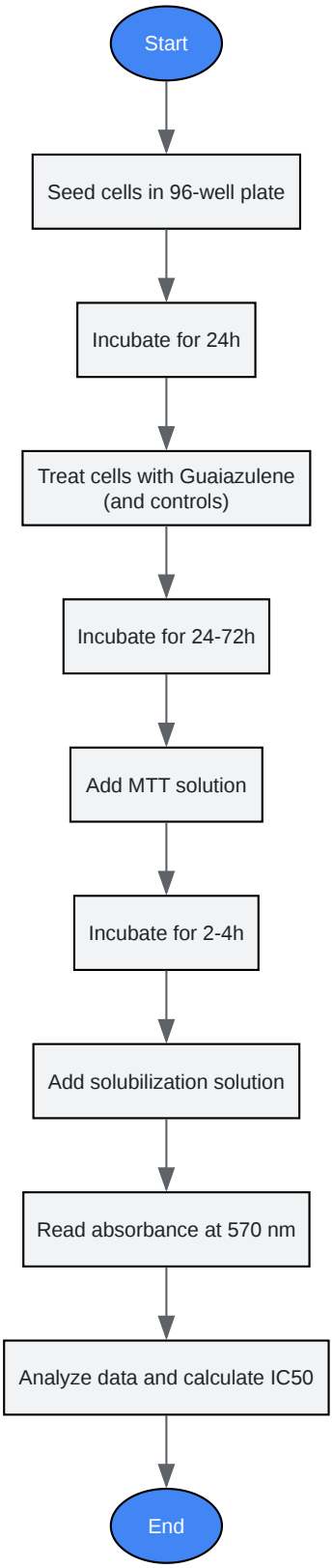

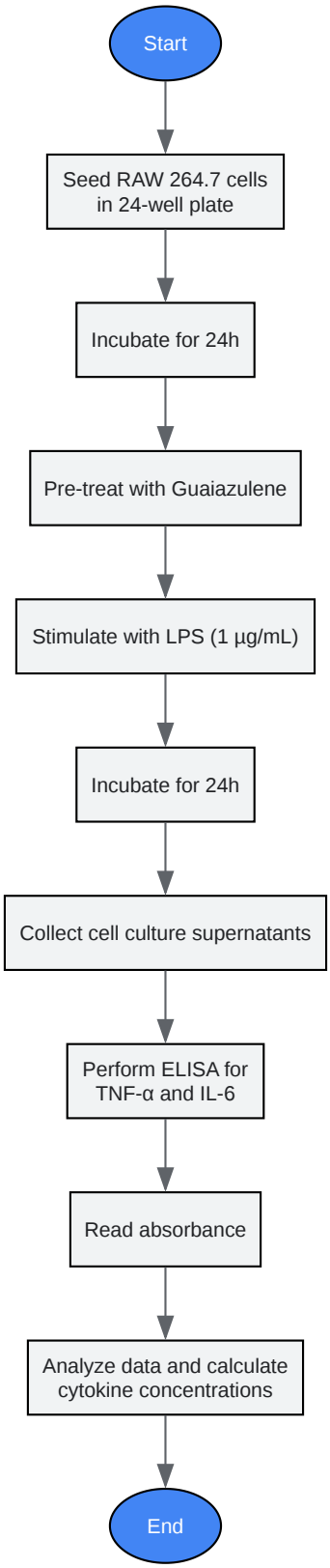

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